

Solubility of potassium D-tartrate monobasic in different solvents

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Compound of Interest

Compound Name: Potassium D-tartrate monobasic

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An In-depth Technical Guide to the Solubility of **Potassium D-Tartrate Monobasic**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **potassium D-tartrate monobasic** (also known as potassium hydrogen D-tartrate) in various solvents. This information is critical for a range of applications, from pharmaceutical formulation to chemical synthesis. The following sections detail quantitative solubility data, experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **potassium D-tartrate monobasic** is significantly influenced by the solvent system and temperature. The following tables summarize the available quantitative data.

Table 1: Solubility of **Potassium D-Tartrate Monobasic** in Aqueous Solutions

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (g/L)
Water	10	~0.4	~4
Water	20	0.57	5.2, 5.7
Water	21.6	-	5.56
Water	25	-	-
Water	100	6.1	61
10% Ethanol in Water	21.6	-	3.29

Note: Data is compiled from multiple sources and slight variations may exist.[1][2][3] A saturated solution in water at 25°C has a pH of approximately 3.557.[3]

Table 2: Qualitative Solubility of **Potassium D-Tartrate Monobasic** in Organic Solvents

Solvent	Solubility Description
Ethanol	Insoluble / Slightly Soluble[4]
Alcohol (General)	Insoluble[3][5]
Acetic Acid	Insoluble[3]

Experimental Protocol: Determination of Solubility by Titration

A common and reliable method for determining the solubility of **potassium D-tartrate monobasic**, a weak acid, is through titration with a standardized strong base, such as sodium hydroxide (NaOH).

Objective: To determine the concentration of a saturated **potassium D-tartrate monobasic** solution, and thus its solubility.

Materials and Reagents:

- **Potassium D-tartrate monobasic**, solid
- Distilled or deionized water
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator solution
- Beakers and Erlenmeyer flasks
- Magnetic stirrer and stir bar
- Volumetric flasks, pipettes, and burette
- Filter paper and funnel
- Constant temperature bath (optional, for temperature-specific measurements)

Procedure:

- Preparation of the Saturated Solution:
 - Add an excess amount of solid **potassium D-tartrate monobasic** to a known volume of the desired solvent (e.g., 100 mL of distilled water) in a beaker. The presence of undissolved solid is crucial to ensure saturation.
 - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 1-2 hours) to ensure equilibrium is reached. For precise temperature-dependent solubility, this should be done in a constant temperature bath.
- Filtration:
 - Allow the undissolved solid to settle.
 - Carefully filter the supernatant through a filter paper to remove all solid particles. The collected filtrate is the saturated solution.
- Titration:

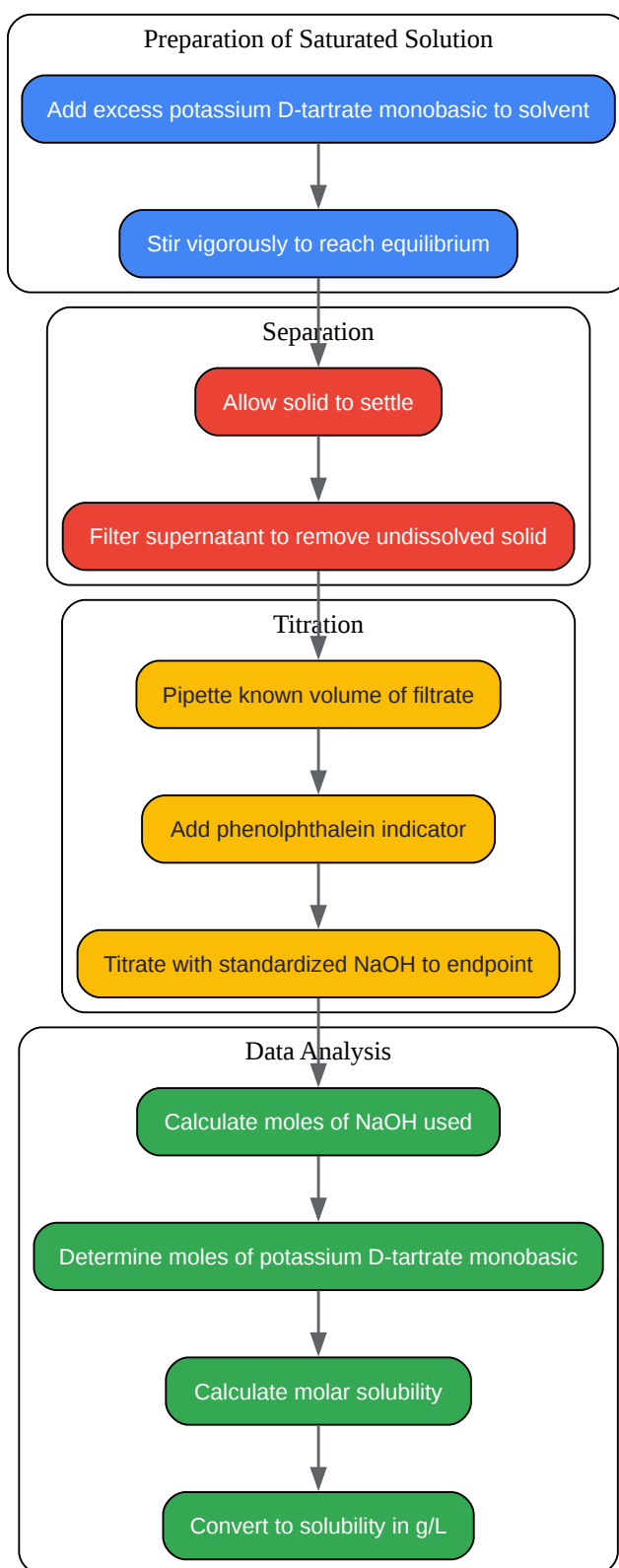
- Accurately pipette a known volume of the saturated filtrate (e.g., 25.00 mL) into a clean Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the flask. The solution should remain colorless.
- Fill a clean burette with the standardized NaOH solution and record the initial volume.
- Titrate the **potassium D-tartrate monobasic** solution with the NaOH solution until the first permanent faint pink color appears. This is the endpoint of the titration.
- Record the final volume of the NaOH solution.
- Repeat the titration at least two more times with fresh aliquots of the saturated solution to ensure accuracy and reproducibility.

Calculations:

- Moles of NaOH used:
 - $\text{Moles NaOH} = \text{Molarity of NaOH} \times (\text{Volume of NaOH used in Liters})$
- Moles of **Potassium D-Tartrate Monobasic**:
 - Since the reaction between **potassium D-tartrate monobasic** (a monoprotic acid in this context) and NaOH is a 1:1 molar ratio, the moles of **potassium D-tartrate monobasic** are equal to the moles of NaOH used.
 - $\text{Moles KHT} = \text{Moles NaOH}$
- Molar Solubility:
 - $\text{Molar Solubility (mol/L)} = \text{Moles KHT} / \text{Volume of filtrate titrated in Liters}$
- Solubility in g/L:
 - $\text{Solubility (g/L)} = \text{Molar Solubility (mol/L)} \times \text{Molar Mass of Potassium D-Tartrate Monobasic (188.18 g/mol)}$

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **potassium D-tartrate monobasic**.



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